

Spectroscopic Profile of N-Propargyl Phenothiazine: A Technical Guide

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Compound of Interest

Compound Name: *N-Propargyl Phenothiazine*

CAS No.: 4282-78-4

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This technical guide provides an in-depth analysis of the expected spectroscopic data for **N-Propargyl Phenothiazine**, a molecule of interest in medicinal chemistry and materials science. As experimental spectra for this specific compound are not readily available in public databases, this document serves as a predictive guide based on established spectroscopic principles and extensive data from the parent phenothiazine scaffold, related N-alkylated derivatives, and compounds containing the propargyl moiety. This guide is intended for researchers, scientists, and drug development professionals engaged in the synthesis, characterization, and application of novel phenothiazine derivatives.

Introduction to N-Propargyl Phenothiazine and the Imperative of Spectroscopic Characterization

Phenothiazine and its derivatives are a well-established class of heterocyclic compounds with a broad spectrum of biological activities, including antipsychotic, antihistaminic, and antiemetic properties. The introduction of various substituents, particularly at the nitrogen atom of the central thiazine ring, has been a key strategy in modulating their pharmacological profiles^[1]. The propargyl group, a three-carbon chain containing a terminal alkyne, is a versatile functional

group in organic synthesis, often utilized in "click" chemistry reactions, and its incorporation into bioactive scaffolds can lead to novel therapeutic agents[1].

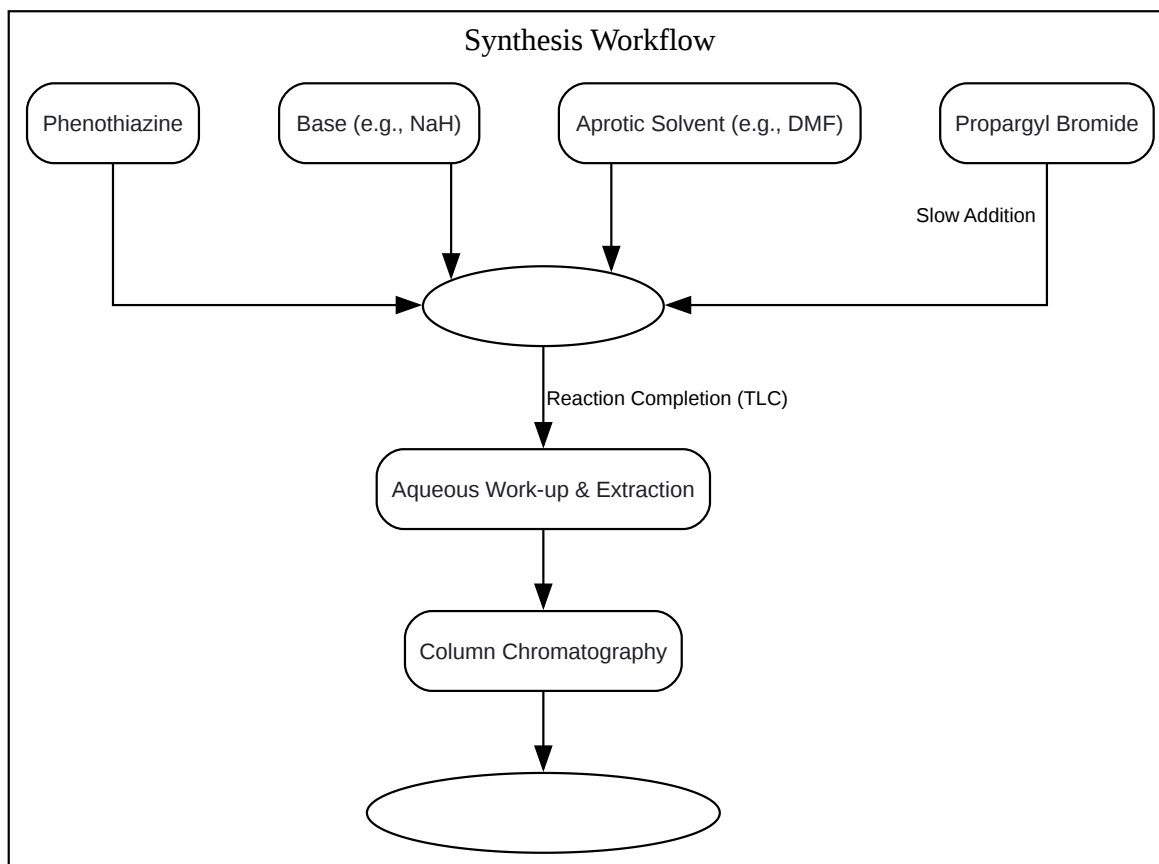
N-Propargyl Phenothiazine (10-(prop-2-yn-1-yl)-10H-phenothiazine) merges the privileged phenothiazine core with the synthetically valuable propargyl group. Accurate structural elucidation is the bedrock of any chemical research, and spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose. This guide will dissect the anticipated spectroscopic signatures of **N-Propargyl Phenothiazine**, providing a robust framework for its unambiguous identification and characterization.

Synthesis of N-Propargyl Phenothiazine: A Methodological Overview

The synthesis of **N-Propargyl Phenothiazine** is typically achieved through the N-alkylation of the phenothiazine core. A common and effective method involves the reaction of phenothiazine with propargyl bromide in the presence of a suitable base to deprotonate the secondary amine of the phenothiazine, facilitating nucleophilic attack on the propargyl bromide.

Experimental Protocol: N-Alkylation of Phenothiazine

- **Reactant Preparation:** In a round-bottom flask, dissolve phenothiazine in a suitable aprotic polar solvent such as dimethylformamide (DMF) or acetonitrile.
- **Deprotonation:** Add a slight excess of a base, such as sodium hydride (NaH) or potassium carbonate (K_2CO_3), to the solution and stir at room temperature to form the phenothiazine anion.
- **Alkylation:** Slowly add propargyl bromide to the reaction mixture. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction is quenched with water, and the product is extracted with an organic solvent (e.g., ethyl acetate). The organic layer is then washed, dried, and concentrated under reduced pressure. The crude product is purified by column chromatography on silica gel to yield **N-Propargyl Phenothiazine**.



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Caption: Synthetic workflow for **N-Propargyl Phenothiazine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. The following sections detail the predicted ^1H and ^{13}C NMR spectra of **N-Propargyl Phenothiazine**.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **N-Propargyl Phenothiazine** is expected to exhibit signals corresponding to the aromatic protons of the phenothiazine core and the protons of the N-

propargyl substituent. The chemical shifts of the phenothiazine protons are influenced by the electron-donating nitrogen and sulfur atoms and the anisotropic effects of the aromatic rings. N-alkylation is known to cause slight shifts in the positions of these aromatic protons compared to the parent phenothiazine[2].

The propargyl group will introduce two distinct signals: a triplet for the acetylenic proton and a doublet for the methylene protons, with a characteristic small long-range coupling (4J).

Table 1: Predicted ^1H NMR Data for **N-Propargyl Phenothiazine**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.20 - 6.80	Multiplet	8H	Aromatic Protons (Phenothiazine)
~4.50	Doublet	2H	N-CH ₂ -C $\equiv$ CH
~2.20	Triplet	1H	N-CH ₂ -C $\equiv$ CH

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information on all the carbon atoms in the molecule. The phenothiazine core will display a set of signals in the aromatic region, with the carbons directly attached to the nitrogen and sulfur atoms appearing at characteristic chemical shifts. The propargyl group will add three distinct signals for the methylene carbon and the two sp-hybridized carbons of the alkyne.

Table 2: Predicted ^{13}C NMR Data for **N-Propargyl Phenothiazine**

Chemical Shift (δ , ppm)	Assignment
~145	C-N (Aromatic)
~128 - 115	Aromatic Carbons
~80	N-CH ₂ -C $\equiv$ CH
~75	N-CH ₂ -C $\equiv$ CH
~35	N-CH ₂ -C $\equiv$ CH

Infrared (IR) Spectroscopy

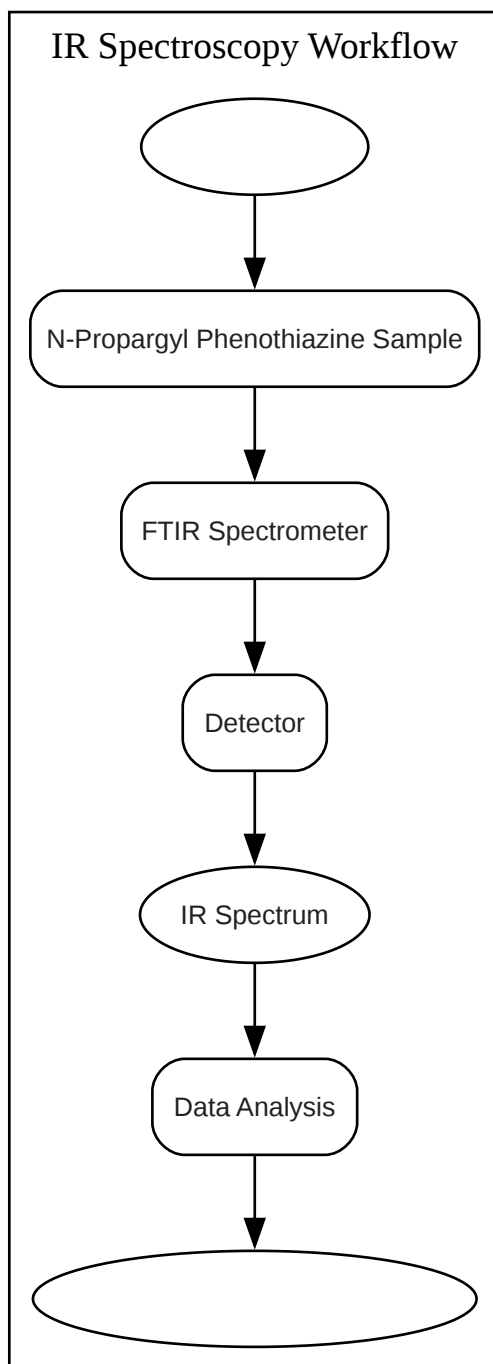
IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **N-Propargyl Phenothiazine** will be a composite of the vibrational modes of the phenothiazine nucleus and the propargyl substituent. The most diagnostic peaks will be those associated with the terminal alkyne of the propargyl group.

Table 3: Predicted IR Absorption Bands for **N-Propargyl Phenothiazine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300	Sharp, Medium	$\equiv$ C-H Stretch (Terminal Alkyne) [3] [4] [5] [6] [7]
~3100 - 3000	Medium	Aromatic C-H Stretch
~2950	Weak	Aliphatic C-H Stretch
~2120	Sharp, Weak	C $\equiv$ C Stretch (Terminal Alkyne) [3] [4] [5] [6] [7]
~1600 - 1450	Medium-Strong	Aromatic C=C Bending
~1250	Strong	C-N Stretch
~750	Strong	C-H Out-of-plane Bending

The presence of a sharp band around 3300 cm⁻¹ and a weaker, sharp band around 2120 cm⁻¹ are highly indicative of the terminal alkyne functionality and are key to confirming the

successful propargylation of the phenothiazine nitrogen.



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Caption: General workflow for IR spectroscopic analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which is crucial for determining the molecular weight and deducing the structure. For **N-Propargyl Phenothiazine** ($C_{15}H_{11}NS$), the expected molecular weight is approximately 237.07 g/mol .

In an electron ionization (EI) mass spectrum, a prominent molecular ion peak ($[M]^{+}$) is expected at m/z 237. The fragmentation pattern will likely be dominated by cleavages related to the N-propargyl group. A characteristic fragmentation for N-alkyl phenothiazines is the cleavage of the C-C bond alpha to the nitrogen atom in the side chain[8]. For amines, α -cleavage is a predominant fragmentation pathway[9][10][11].

Predicted Fragmentation Pattern:

- Molecular Ion ($[M]^{+}$): m/z = 237
- Loss of $H^{\cdot}$ ($[M-H]^{+}$): m/z = 236, arising from the loss of the acetylenic proton.
- Loss of $C_3H_3^{\cdot}$ ($[M-C_3H_3]^{+}$): m/z = 198, corresponding to the cleavage of the N-CH₂ bond, leaving the phenothiazine radical cation. This is expected to be a major fragment.
- Propargyl Cation ($[C_3H_3]^{+}$): m/z = 39, a common fragment for propargyl-containing compounds.

Table 4: Predicted Mass Spectrometry Data for **N-Propargyl Phenothiazine**

m/z	Predicted Identity
237	$[C_{15}H_{11}NS]^{+}$ (Molecular Ion)
236	$[C_{15}H_{10}NS]^{+}$
198	$[C_{12}H_8NS]^{+}$
39	$[C_3H_3]^{+}$

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic profile of **N-Propargyl Phenothiazine** based on a thorough analysis of the constituent structural motifs. The presented NMR, IR, and MS data serve as a valuable reference for researchers working on the synthesis and characterization of this and related compounds. The key identifying features are the characteristic signals of the propargyl group in both NMR and IR spectroscopy, coupled with the expected molecular ion and fragmentation pattern in mass spectrometry. Experimental verification of these predictions will be the ultimate confirmation of the structure of **N-Propargyl Phenothiazine**.

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